

Application Notes and Protocols for H3B-120 Dissolution

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Compound of Interest

Compound Name: H3B-120

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These application notes provide detailed protocols for the dissolution of **H3B-120**, a selective, competitive, and allosteric inhibitor of carbamoyl phosphate synthetase 1 (CPS1), for use in both in vitro and in vivo experimental settings.[\[1\]](#)[\[2\]](#)[\[3\]](#) Adherence to these guidelines is crucial for ensuring solution stability, and the reproducibility of experimental results.

Compound Information

- IUPAC Name: N1-benzyl-N1-methyl-N4-(4-methylthiazol-2-yl)piperidine-1,4-dicarboxamide[\[4\]](#)
- Molecular Formula: C₁₉H₂₄N₄O₂S[\[1\]](#)[\[5\]](#)
- Molecular Weight: 372.48 g/mol [\[1\]](#)[\[5\]](#)
- CAS Number: 2194903-42-7[\[1\]](#)

Solubility Data

H3B-120 is soluble in organic solvents but insoluble in water.^[2] The solubility can be affected by factors such as the solvent purity, temperature, and the presence of moisture.^{[2][4]} It is highly recommended to use fresh, anhydrous solvents for the preparation of solutions.^{[1][2]}

Solvent	Solubility (mg/mL)	Molar Equivalent	Notes
DMSO	62.5 - 75	167.79 - 201.35 mM	Hygroscopic DMSO can significantly decrease solubility; use newly opened DMSO. Ultrasonic treatment may be required to fully dissolve the compound. ^{[1][2]}
Ethanol	19	51.01 mM	^{[2][4]}

Table 1: Solubility of **H3B-120** in Common Laboratory Solvents.

Experimental Protocols

For most cell-based assays, a concentrated stock solution in dimethyl sulfoxide (DMSO) is recommended.

Materials:

- **H3B-120** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Protocol:

- Equilibrate the **H3B-120** vial to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **H3B-120** powder in a sterile tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 20 mM, or 50 mM). Refer to the stock solution preparation table below for common concentrations.
- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, sonicate the solution in an ultrasonic bath for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one year or at -80°C for up to two years.^[1]

Desired Stock Concentration	Volume of DMSO to add to 1 mg of H3B-120	Volume of DMSO to add to 5 mg of H3B-120	Volume of DMSO to add to 10 mg of H3B-120
1 mM	2.6847 mL	13.4235 mL	26.8471 mL
5 mM	0.5369 mL	2.6847 mL	5.3694 mL
10 mM	0.2685 mL	1.3424 mL	2.6847 mL

Table 2: Preparation of Common **H3B-120** Stock Solutions in DMSO.^[1]

For animal studies, **H3B-120** must be formulated in a biocompatible vehicle. The working solution for in vivo experiments should be prepared fresh on the day of use.^[1] Below are three common vehicle formulations.

3.2.1. Formulation 1: PEG300, Tween-80, and Saline

This formulation is suitable for many parenteral administration routes.

Materials:

- **H3B-120** DMSO stock solution (e.g., 20.8 mg/mL)
- PEG300
- Tween-80
- Sterile saline (0.9% NaCl)

Protocol:

- Prepare a clear stock solution of **H3B-120** in DMSO as described in section 3.1.
- In a sterile tube, add 100 µL of the **H3B-120** DMSO stock solution (20.8 mg/mL).
- Add 400 µL of PEG300 and mix thoroughly until the solution is clear.
- Add 50 µL of Tween-80 and mix again until the solution is homogenous.
- Add 450 µL of sterile saline to bring the final volume to 1 mL. Mix well.
- This protocol results in a clear solution with a final **H3B-120** concentration of at least 2.08 mg/mL.^[1]

3.2.2. Formulation 2: SBE-β-CD in Saline

This formulation uses a cyclodextrin to improve solubility.

Materials:

- **H3B-120** DMSO stock solution (e.g., 20.8 mg/mL)
- 20% (w/v) SBE-β-CD in sterile saline

Protocol:

- Prepare a clear stock solution of **H3B-120** in DMSO as described in section 3.1.
- In a sterile tube, add 100 µL of the **H3B-120** DMSO stock solution (20.8 mg/mL).
- Add 900 µL of 20% SBE-β-CD in saline.
- Mix thoroughly until the solution is clear.
- This protocol yields a clear solution with a final **H3B-120** concentration of at least 2.08 mg/mL.^[1]

3.2.3. Formulation 3: Corn Oil

This formulation is suitable for oral gavage or other routes where an oil-based vehicle is preferred.

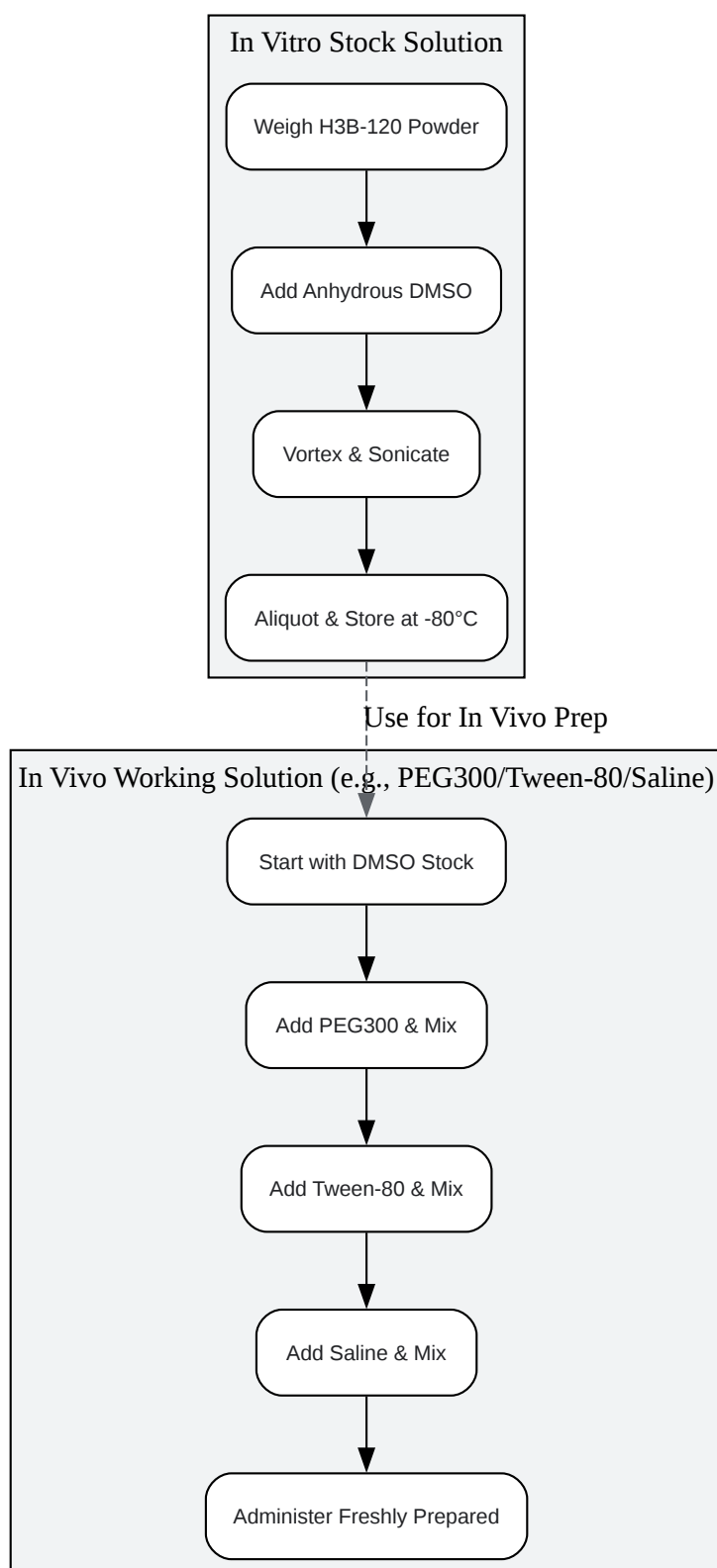
Materials:

- **H3B-120** DMSO stock solution (e.g., 20.8 mg/mL)
- Corn oil

Protocol:

- Prepare a clear stock solution of **H3B-120** in DMSO as described in section 3.1.
- In a sterile tube, add 100 µL of the **H3B-120** DMSO stock solution (20.8 mg/mL).
- Add 900 µL of corn oil.
- Mix thoroughly until a uniform suspension is achieved.
- Note: This formulation may not be suitable for long-term continuous dosing studies.^[1]

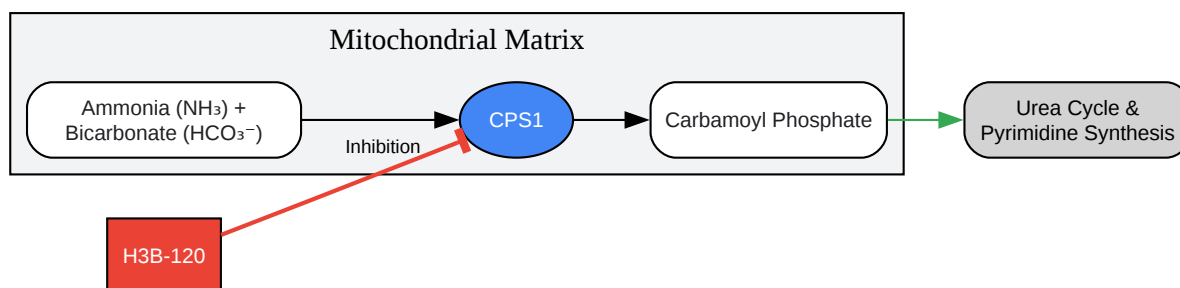
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Caption: Workflow for preparing **H3B-120** solutions.

H3B-120 is an allosteric inhibitor of Carbamoyl Phosphate Synthetase 1 (CPS1), a key enzyme in the urea cycle that converts ammonia into carbamoyl phosphate.[1][6] By inhibiting CPS1, **H3B-120** disrupts this pathway, which can be particularly effective in cancers that are dependent on CPS1 activity for pyrimidine synthesis and tumor growth.[6]



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Caption: **H3B-120** inhibits the CPS1 enzyme in the urea cycle.

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